

# Sodium Ethanolate: A Comprehensive Technical Guide for Scientific Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethanolate*

Cat. No.: *B101781*

[Get Quote](#)

An In-depth Examination of the Synthesis, Properties, and Applications of a Versatile Alkoxide in Research and Development

Sodium **ethanolate**, also known as sodium ethoxide, is a powerful and versatile base with significant applications across organic synthesis, particularly within the pharmaceutical and drug development sectors. This technical guide provides a detailed overview of its chemical and physical properties, experimental protocols for its synthesis, and its role in various chemical transformations.

## Core Properties of Sodium Ethanolate

Sodium **ethanolate** is an ionic compound with the chemical formula  $C_2H_5ONa$ .<sup>[1]</sup> It is a white to yellowish hygroscopic powder that is highly soluble in ethanol and methanol.<sup>[1][2]</sup> The compound is notoriously sensitive to moisture and carbon dioxide in the air, which can lead to its degradation over time.<sup>[1][2]</sup>

## Quantitative Data Summary

For ease of reference, the key quantitative properties of sodium **ethanolate** are summarized in the table below.

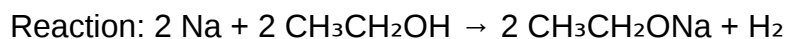
Property	Value	Source
Chemical Formula	C <sub>2</sub> H <sub>5</sub> ONa	[1][3]
Molar Mass	68.05 g/mol	[1][4][5]
Appearance	White to yellowish hygroscopic powder	[1][2][6]
Melting Point	260 °C (decomposes)	[1][7]
Density	0.868 g/cm <sup>3</sup> (for a 21 wt% solution in ethanol)	[1]
Solubility in Water	Reacts violently	[1][2]
Solubility in other solvents	Soluble in ethanol and methanol	[1][2]
pH	13 (5g/l in H <sub>2</sub> O at 20°C)	[2]

## Synthesis of Sodium Ethanolate: Experimental Protocols

The synthesis of sodium **ethanolate** is most commonly achieved through the reaction of metallic sodium with absolute ethanol. An alternative method involves the reaction of sodium hydroxide with anhydrous ethanol.

### Protocol 1: Synthesis from Sodium Metal and Absolute Ethanol

This method is widely used for the laboratory-scale preparation of high-purity sodium **ethanolate**.



Materials:

- Freshly cut sodium metal

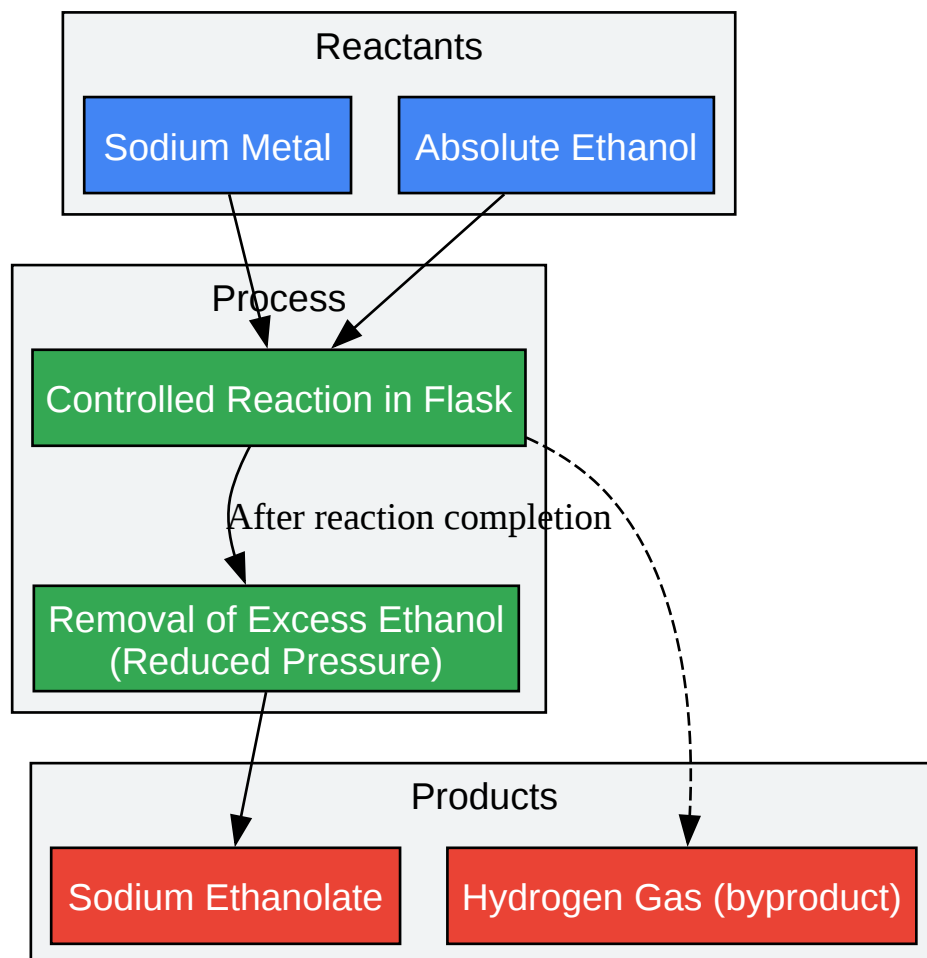
- Absolute (anhydrous) ethanol

Procedure:

- In a three-necked flask equipped with a reflux condenser and a dropping funnel, add a calculated amount of absolute ethanol.
- Carefully add small, freshly cut pieces of sodium metal to the ethanol at a controlled rate to manage the exothermic reaction and the evolution of hydrogen gas. The reaction temperature is typically kept low initially, around 10°C, and then may be gently warmed to about 38°C to ensure the reaction goes to completion.<sup>[6]</sup>
- After all the sodium has reacted, the excess ethanol can be removed by distillation under reduced pressure to obtain solid sodium **ethanolate**.<sup>[8]</sup>

Logical Workflow for Synthesis from Sodium and Ethanol

## Synthesis of Sodium Ethanolate

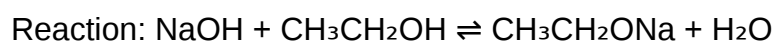


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of sodium **ethanolate**.

## Protocol 2: Synthesis from Sodium Hydroxide and Ethanol

While this method is considered a cheaper alternative, it often results in incomplete conversion to the ethoxide.[1]



Procedure:

- Anhydrous ethanol is reacted with sodium hydroxide.
- The equilibrium nature of this reaction requires the removal of water to drive the formation of sodium **ethanolate**.
- One reported method to obtain solid sodium **ethanolate** from this reaction involves precipitation using acetone or drying with additional NaOH.<sup>[1]</sup> A study also demonstrated the synthesis in excess ethanol at ambient temperature, followed by an extraction procedure.<sup>[9]</sup>

## Applications in Drug Development and Organic Synthesis

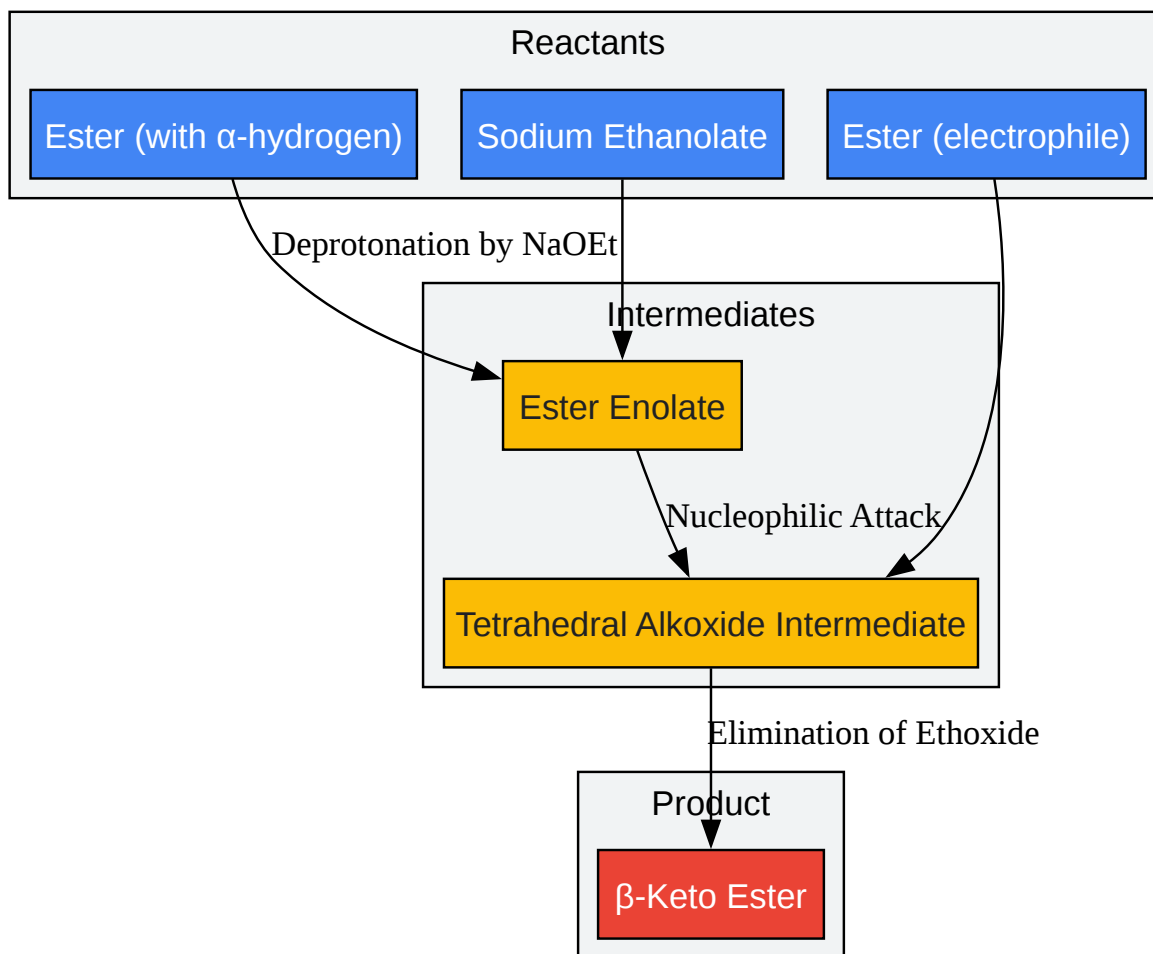
Sodium **ethanolate** is a cornerstone reagent in organic chemistry, primarily utilized as a strong base. Its applications are particularly prevalent in the pharmaceutical industry for the synthesis of various active pharmaceutical ingredients (APIs).<sup>[6]</sup><sup>[10]</sup>

Key reactions involving sodium **ethanolate** include:

- **Claisen Condensation:** This carbon-carbon bond-forming reaction is essential for the synthesis of  $\beta$ -keto esters and related compounds, which are valuable intermediates in drug synthesis.<sup>[1]</sup><sup>[6]</sup> Sodium **ethanolate** acts as a base to deprotonate the  $\alpha$ -carbon of an ester, forming a reactive enolate.
- **Malonic Ester Synthesis:** Used to form a variety of carboxylic acids, this synthesis relies on sodium **ethanolate** to deprotonate diethyl malonate, creating a nucleophilic enolate that can undergo alkylation.<sup>[1]</sup><sup>[6]</sup>
- **Williamson Ether Synthesis:** In this reaction, sodium **ethanolate** can be used to deprotonate an alcohol, forming an alkoxide that then acts as a nucleophile to displace a halide from an alkyl halide, forming an ether.
- **Dehydrohalogenation:** Sodium **ethanolate** is an effective base for promoting elimination reactions to form alkenes from alkyl halides.

Signaling Pathway for Claisen Condensation

## Claisen Condensation Mechanism



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sodium ethoxide - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]

- 3. ICSC 0674 - SODIUM ETHANOLATE [inchem.org]
- 4. download.basf.com [download.basf.com]
- 5. Sodium ethoxide, 21% in ethanol | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 6. SODIUM ETHYLATE - Ataman Kimya [atamanchemicals.com]
- 7. Sodium ethoxide CAS#: 141-52-6 [m.chemicalbook.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Sodium Ethoxide Concentrated Solution Synthesis at Ambient Temperature Using Sodium Hydroxide and Ethanol-90 in Excess, World Journal of Applied Chemistry, Science Publishing Group [sciencepublishinggroup.com]
- 10. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Sodium Ethanolate: A Comprehensive Technical Guide for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101781#what-is-the-chemical-formula-for-sodium-ethanolate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)